

Application Note and Protocol: Preparation of BMS-986158 Stock Solution with DMSO

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Compound of Interest

Compound Name: BMS-986158

Cat. No.: B606289

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Introduction

BMS-986158 is a potent and selective small molecule inhibitor of the Bromodomain and Extra-Terminal domain (BET) family of proteins.[1][2][3] It binds to the acetyl-lysine binding sites of BET proteins, preventing their interaction with acetylated histones.[2][3][4][5] This action disrupts chromatin remodeling and the transcription of key oncogenes, such as c-MYC, leading to the inhibition of tumor cell growth.[4][6] Accurate and consistent preparation of **BMS-986158** stock solutions is critical for reliable in vitro and in vivo experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **BMS-986158** stock solutions using dimethyl sulfoxide (DMSO).

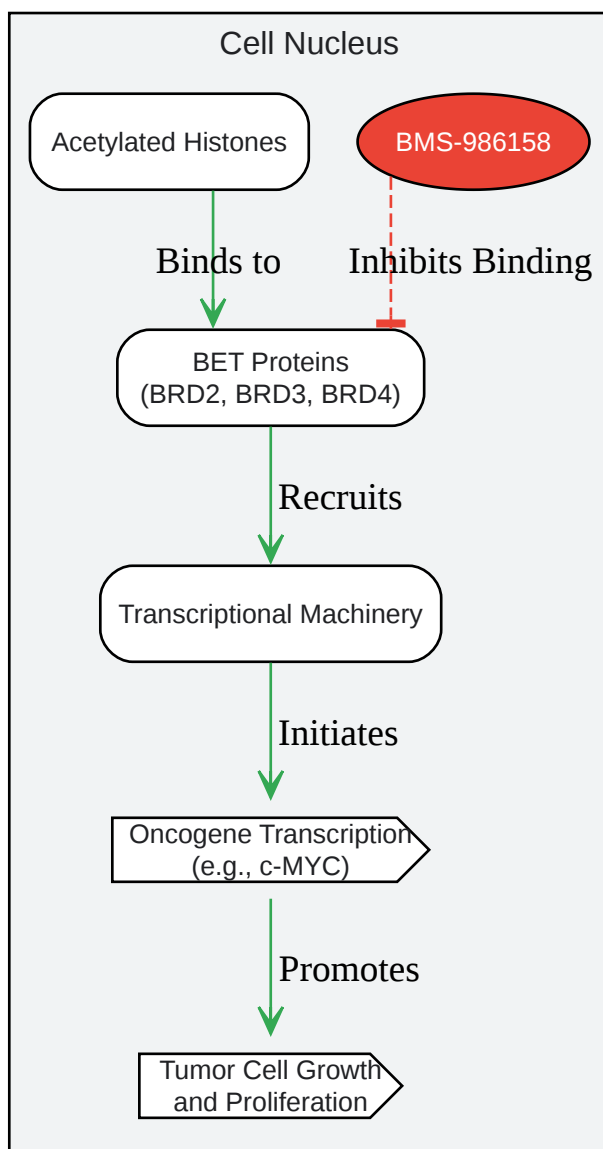
Physicochemical Properties and Solubility

A summary of the key quantitative data for **BMS-986158** is presented in the table below for easy reference.

Property	Value
Molecular Weight	495.62 g/mol [1] [7] [8] [9]
Molecular Formula	C ₃₀ H ₃₃ N ₅ O ₂ [1] [2] [8] [9]
Solubility in DMSO	25 mg/mL (50.44 mM) [7] [8] [10]
Appearance	White to off-white solid [10]

Signaling Pathway of BMS-986158

BMS-986158 acts as a BET inhibitor, disrupting the transcriptional regulation of genes involved in cell proliferation and cancer progression. The diagram below illustrates the mechanism of action.



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Caption: Mechanism of action of **BMS-986158** as a BET inhibitor.

Experimental Protocol: Preparation of a 10 mM BMS-986158 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **BMS-986158** in DMSO.

Materials:

- **BMS-986158** powder (purity >98%)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block (optional)
- Ultrasonic bath (optional)

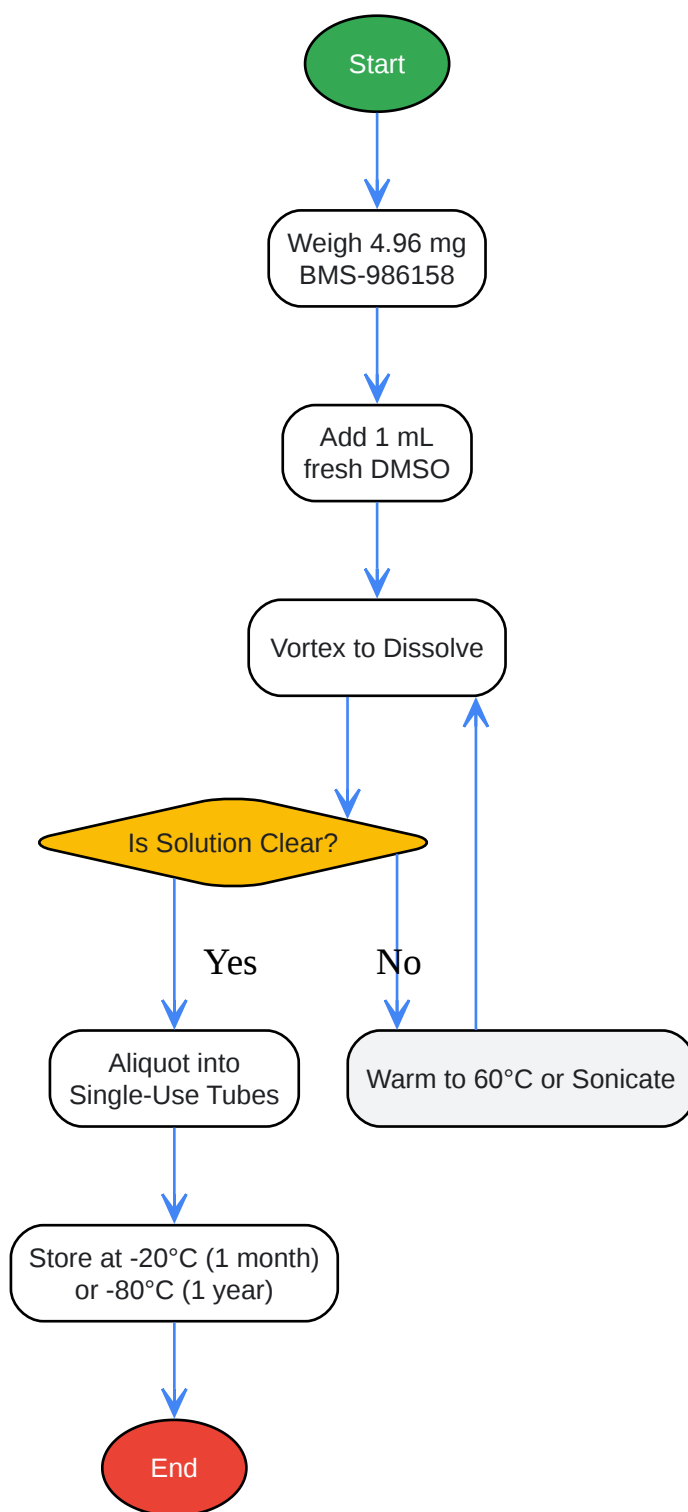
Procedure:

- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.
 - Allow the **BMS-986158** container to equilibrate to room temperature before opening to prevent condensation.
- Weighing **BMS-986158**:
 - Carefully weigh out 4.96 mg of **BMS-986158** powder into a sterile microcentrifuge tube.
 - Calculation: To prepare a 10 mM solution, the required mass is calculated as follows:
 - Volume = 1 mL = 0.001 L
 - Molarity = 10 mM = 0.01 mol/L
 - Molecular Weight = 495.62 g/mol
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (g) = 0.01 mol/L * 0.001 L * 495.62 g/mol = 0.0049562 g = 4.96 mg

- Dissolving in DMSO:
 - Add 1 mL of fresh, anhydrous DMSO to the tube containing the **BMS-986158** powder. It is crucial to use fresh DMSO as it is hygroscopic, and absorbed moisture can reduce the solubility of the compound.[\[7\]](#)[\[10\]](#)
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Aiding Dissolution (Optional):
 - If the compound does not fully dissolve, gentle warming in a water bath to 60°C or sonication in an ultrasonic bath can be applied.[\[8\]](#)[\[10\]](#)
 - Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
 - For long-term storage, store the aliquots at -80°C for up to one year.[\[7\]](#)
 - For short-term storage, aliquots can be kept at -20°C for up to one month.[\[7\]](#)

Experimental Workflow

The following diagram outlines the workflow for preparing the **BMS-986158** stock solution.



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Caption: Workflow for **BMS-986158** stock solution preparation.

Safety Precautions

- Handle **BMS-986158** powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for detailed safety and handling information.
- **BMS-986158** is for research use only and has not been approved for medical applications.[8]

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